

"biological activity of 4-Chloro-3-fluoro-L-phenylalanine"

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Compound of Interest

Compound Name: 4-Chloro-3-fluoro-L-phenylalanine

CAS No.: 1269791-95-8

Cat. No.: B3418658

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Technical Guide: 4-Chloro-3-fluoro-L-phenylalanine

Precision Tools for Protein Engineering and Peptidomimetics

Executive Summary

4-Chloro-3-fluoro-L-phenylalanine (CAS: 1269791-95-8) is a highly specialized non-canonical amino acid (ncAA) and chiral intermediate used in drug discovery and structural biology. Unlike mono-halogenated analogs (e.g., 4-fluoro-L-phenylalanine), this di-halogenated variant offers a unique combination of steric bulk, electronic withdrawal, and metabolic resistance.

This guide details the physicochemical rationale for its selection in Structure-Activity Relationship (SAR) studies, its utility in genetic code expansion, and validated protocols for its experimental application.

Chemical Identity & Physicochemical Profile

Core Identification

- IUPAC Name: (2S)-2-amino-3-(4-chloro-3-fluorophenyl)propanoic acid
- CAS Number: 1269791-95-8 (Free Acid) | 1629658-27-0 (Fmoc-protected)
- Molecular Formula: C

H

ClFNO

- Molecular Weight: 217.62 g/mol

Structural & Electronic Logic

The simultaneous introduction of chlorine at the para (4) position and fluorine at the meta (3) position creates a synergistic effect that distinguishes this molecule from natural Phenylalanine (Phe):

- Metabolic Blocking (Para-Chlorine): The C-Cl bond at the 4-position effectively blocks metabolism by Phenylalanine Hydroxylase (PAH), preventing conversion to tyrosine derivatives. This increases the half-life of peptide drugs containing this residue.
- Electronic Tuning (Meta-Fluorine): The highly electronegative fluorine atom at the 3-position exerts a strong inductive effect (), pulling electron density from the aromatic ring. This reduces the electron richness of the -system, altering cation- interactions within receptor binding pockets.
- Steric Architecture: The Chlorine atom (Van der Waals radius $\sim 1.75 \text{ \AA}$) is significantly larger than Hydrogen ($1.20 \text{ \AA}$) or Fluorine ($1.47 \text{ \AA}$), imposing specific steric constraints that can enhance receptor selectivity.

Table 1: Physicochemical Comparison of Phe Analogs

Property	L-Phenylalanine (Phe)	4-Fluoro-L-Phe	4-Chloro-3-fluoro-L-Phe
Para-Substituent	H	F	Cl
Meta-Substituent	H	H	F
Electronic Character	Electron Rich	Mildly Deficient	Highly Deficient
Metabolic Stability	Low (Hydroxylation)	Moderate	High (Blocked)
Primary Application	Native Biology	F NMR Probe	SAR Optimization / Stability

Biological Mechanism & Applications

Protein Engineering: Genetic Code Expansion

Researchers utilize **4-Chloro-3-fluoro-L-phenylalanine** to probe the limits of enzyme active sites or to stabilize protein folds. Because it is structurally distinct from natural amino acids, it can be incorporated into proteins using two primary methods:

- **Auxotrophic Incorporation (Residue-Specific):** Using phenylalanine-auxotrophic *E. coli* strains (e.g., B834(DE3)), the native Phe machinery is forced to accept the analog when natural Phe is depleted. The 3-F, 4-Cl analog often competes poorly with native Phe, requiring strict depletion protocols.
- **Orthogonal Translation (Site-Specific):** An evolved tRNA/aminoacyl-tRNA synthetase (aaRS) pair—typically derived from *Methanocaldococcus jannaschii*—is engineered to specifically recognize the bulky 3-F, 4-Cl side chain and incorporate it at a UAG (Amber) stop codon.

Medicinal Chemistry: Peptidomimetics

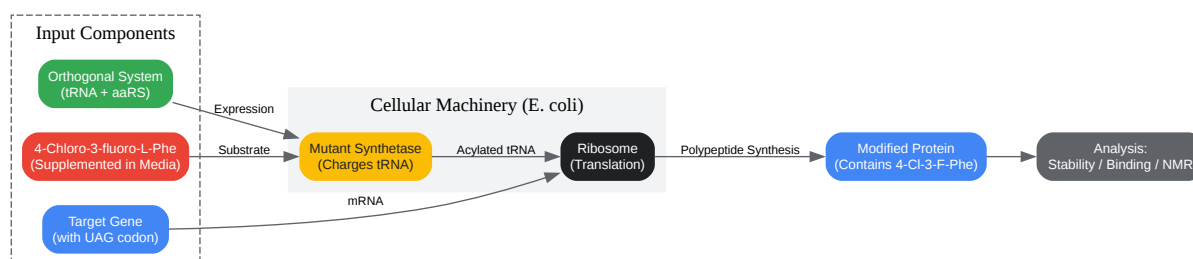
In drug design, this analog serves as a "bioisostere" for Phenylalanine.

- **Case Use:** If a lead peptide is rapidly degraded or binds non-specifically, replacing Phe with 4-Chloro-3-fluoro-L-Phe can:
 - Prevent proteolytic cleavage at the C-terminal side (due to steric hindrance).

- Increase lipophilicity (LogP), improving membrane permeability.
- Enhance binding affinity by filling hydrophobic pockets that accommodate the larger Cl atom.

Visualization: Mechanism of Action

The following diagram illustrates the workflow for incorporating this ncAA into a target protein to study stability or binding.



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Figure 1: Workflow for site-specific incorporation of **4-Chloro-3-fluoro-L-phenylalanine** via Genetic Code Expansion.

Experimental Protocols

Protocol A: Residue-Specific Incorporation in Auxotrophic *E. coli*

Objective: Replace all native Phenylalanine residues in a target protein (e.g., GFP) with **4-Chloro-3-fluoro-L-phenylalanine**.

Reagents:

- Host Strain: E. coli B834(DE3) (Phe auxotroph).
- M9 Minimal Media.
- **4-Chloro-3-fluoro-L-phenylalanine** (Solubilized in minimal dilute HCl or NaOH, then neutralized).

Step-by-Step Methodology:

- Inoculation: Inoculate B834 cells containing the expression plasmid into M9 media supplemented with standard L-Phenylalanine (0.05 mg/mL) and antibiotics. Grow overnight at 37°C.
- Wash Step (Critical): Centrifuge cells (4000 x g, 10 min). Discard supernatant. Resuspend pellet in M9 salts (no amino acids) to wash away residual Phe. Repeat twice.
- Induction Phase: Resuspend cells in fresh M9 media containing all amino acids except Phe.
- Starvation: Incubate at 37°C for 30 minutes to deplete intracellular Phe stores.
- Supplementation: Add **4-Chloro-3-fluoro-L-phenylalanine** at a concentration of 0.5 - 1.0 mM (excess is required due to lower transport efficiency).
- Expression: Induce protein expression with IPTG (0.5 - 1.0 mM). Incubate for 4–6 hours at 30°C (lower temperature aids folding with the bulky analog).
- Harvest: Centrifuge and proceed to purification.
- Validation: Confirm incorporation via Mass Spectrometry (Expected mass shift: +52 Da vs. native Phe [Cl+F vs H+H]).

Protocol B: Solubility & Handling

Challenge: Halogenated amino acids often have poor water solubility at neutral pH.

- Dissolution: Weigh the required amount of **4-Chloro-3-fluoro-L-phenylalanine**.
- Acidification: Add 1M HCl dropwise until fully dissolved.

- Buffering: Add to the media/buffer. If precipitation occurs, dilute the stock solution further or warm to 37°C.
- Sterilization: Filter sterilize (0.22 µm). Do not autoclave the amino acid stock, as heat may degrade the halogen bonds or cause racemization over time.

Safety & Handling

- Hazard Identification: Irritant to eyes, respiratory system, and skin.
- Storage: Store at +2°C to +8°C. Keep container tightly closed in a dry and well-ventilated place.
- Incompatibility: Strong oxidizing agents.
- Stereochemistry Warning: Ensure the L-isomer (CAS 1269791-95-8) is used for biological systems. The D-isomer will not be recognized by ribosomal machinery or standard enzymes.

References

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